

Safeguarding Your Research: A Comprehensive Guide to Handling Guanazole

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Compound of Interest

Compound Name: Guanazole

Cat. No.: B075391

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Guanazole** (also known as 3,5-Diamino-1,2,4-triazole), a compound used as an inhibitor of DNA synthesis and in other specialized applications.^[1] Adherence to these procedures is critical to minimize risks and ensure the well-being of all laboratory personnel.

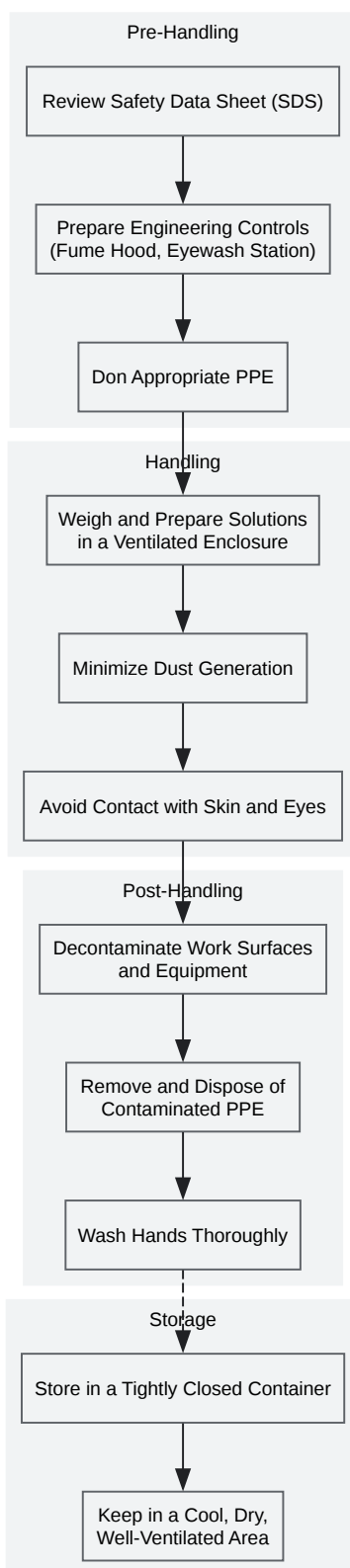
Guanazole: Essential Safety Data

While extensive quantitative exposure data for **Guanazole** is not readily available in public resources, the following table summarizes its key physical and chemical properties.

Property	Value
Synonyms	3,5-Diamino-1,2,4-triazole[2][3]
CAS Number	1455-77-2[2][3][4]
Molecular Formula	C2H5N5[1][4]
Molecular Weight	99.09 g/mol [1]
Appearance	Colorless crystals or beige solid[3][5]
Melting Point	202-208 °C (decomposes)[3][4][5]
Solubility	Soluble in water[4][5]
Hazards	<p>Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. [3][6] May cause respiratory tract irritation.[2]</p> <p>The toxicological properties have not been fully investigated.[2] Guanazole is sensitive to air, and dust can be explosive when suspended in air at specific concentrations.[5] It is also harmful to aquatic life.[6]</p>

Operational Plan for Safe Handling

A systematic approach to handling **Guanazole** is crucial to prevent exposure and contamination. The following workflow outlines the necessary steps from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling of **Guanazole**.

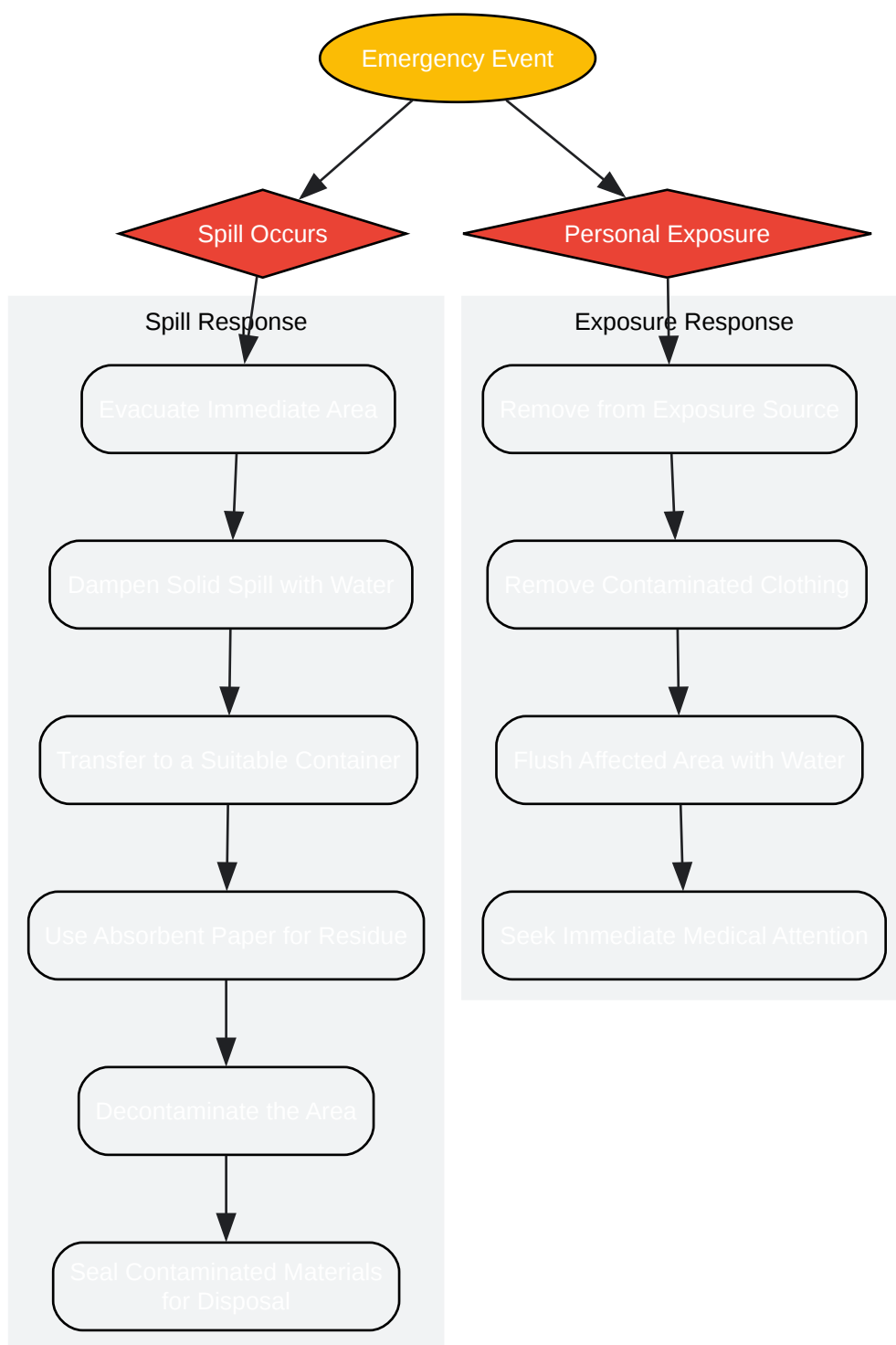
Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **Guanazole** before beginning any work.[\[2\]](#)[\[3\]](#)[\[6\]](#)
 - Ensure that engineering controls, such as a certified chemical fume hood and a readily accessible eyewash station and safety shower, are in place and functioning correctly.[\[2\]](#)[\[7\]](#)
 - Restrict access to the handling area to trained personnel only.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear double-gloving with chemotherapy-rated nitrile gloves to prevent skin contact.[\[7\]](#)
 - Eye Protection: Use chemical splash goggles and a full-face shield to protect against splashes and aerosols.[\[7\]](#)
 - Body Protection: A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required.[\[7\]](#)
 - Respiratory Protection: When handling the powdered form or when there is a risk of aerosolization, a NIOSH-approved N95 or higher-level respirator is mandatory.[\[7\]](#)
 - Footwear: Use disposable, slip-resistant shoe covers to prevent the tracking of contaminants.[\[7\]](#)
- Handling Procedures:
 - All manipulations of **Guanazole**, including weighing and preparing solutions, must be conducted within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.[\[7\]](#)
 - Use with adequate ventilation and minimize dust generation and accumulation.[\[2\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[2\]](#)

- Do not eat, drink, or smoke in the area where **Guanazole** is handled.[3]
- Decontamination and Waste Disposal:
 - All surfaces and equipment must be decontaminated after use.[7]
 - Contaminated PPE, weighing papers, and pipette tips must be considered hazardous waste.[7]
 - Collect all solid and liquid waste in clearly labeled, sealed containers designated for hazardous chemical waste.[7]
 - Dispose of the waste according to your institution's established procedures for hazardous chemical waste. Do not mix with general laboratory waste.[3][7]
 - Wash hands thoroughly after handling the compound.[2][3]
- Storage:
 - Store **Guanazole** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[2][3]
 - It is recommended to keep the container refrigerated.[3]

Emergency Procedures: Spills and Exposure

In the event of a spill or personal exposure, immediate and appropriate action is critical.



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